

Hexanolamino PAF C-16 stability and storage conditions

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Compound of Interest

Compound Name: Hexanolamino PAF C-16

Cat. No.: B153064

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Hexanolamino PAF C-16 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Hexanolamino PAF C-16**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Hexanolamino PAF C-16**?

A1: **Hexanolamino PAF C-16** should be stored at -20°C in its original lyophilized powder form.
[1] When stored under these conditions, it is stable for at least four years.[1]

Q2: How should I handle the shipping of **Hexanolamino PAF C-16**?

A2: The compound is shipped at room temperature in the continental US, though shipping conditions may vary for other locations.[1] Upon receipt, it is crucial to transfer it to the recommended -20°C storage for long-term stability.[1]

Q3: What is the proper procedure for reconstituting lyophilized **Hexanolamino PAF C-16**?

A3: To reconstitute, it is recommended to use a solvent in which **Hexanolamino PAF C-16** is soluble. For optimal results, it is advised to prepare fresh solutions for immediate use in experiments.

Q4: In which solvents is **Hexanolamino PAF C-16** soluble?

A4: The solubility of **Hexanolamino PAF C-16** has been determined in several common laboratory solvents.^[1] Please refer to the table below for specific concentrations.

Data Presentation: Storage and Solubility

Parameter	Recommendation	Source
Storage Temperature	-20°C	^[1]
Long-Term Stability	≥ 4 years (as lyophilized powder)	^[1]
Solvent	Solubility	
DMF	1.5 mg/ml	
DMSO	0.5 mg/ml	
Ethanol	23 mg/ml	
PBS (pH 7.2)	0.5 mg/ml	

Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Compound degradation due to improper storage or handling.
- Troubleshooting Steps:
 - Verify that the compound has been consistently stored at -20°C.
 - Ensure that reconstituted solutions are prepared fresh before each experiment. For in vivo experiments, it is highly recommended to use the working solution on the same day it is prepared.^[2]

- If using aqueous buffers like PBS, be aware of the lower solubility, which could affect the actual concentration in your experiment.

Issue 2: Difficulty in dissolving the lyophilized powder.

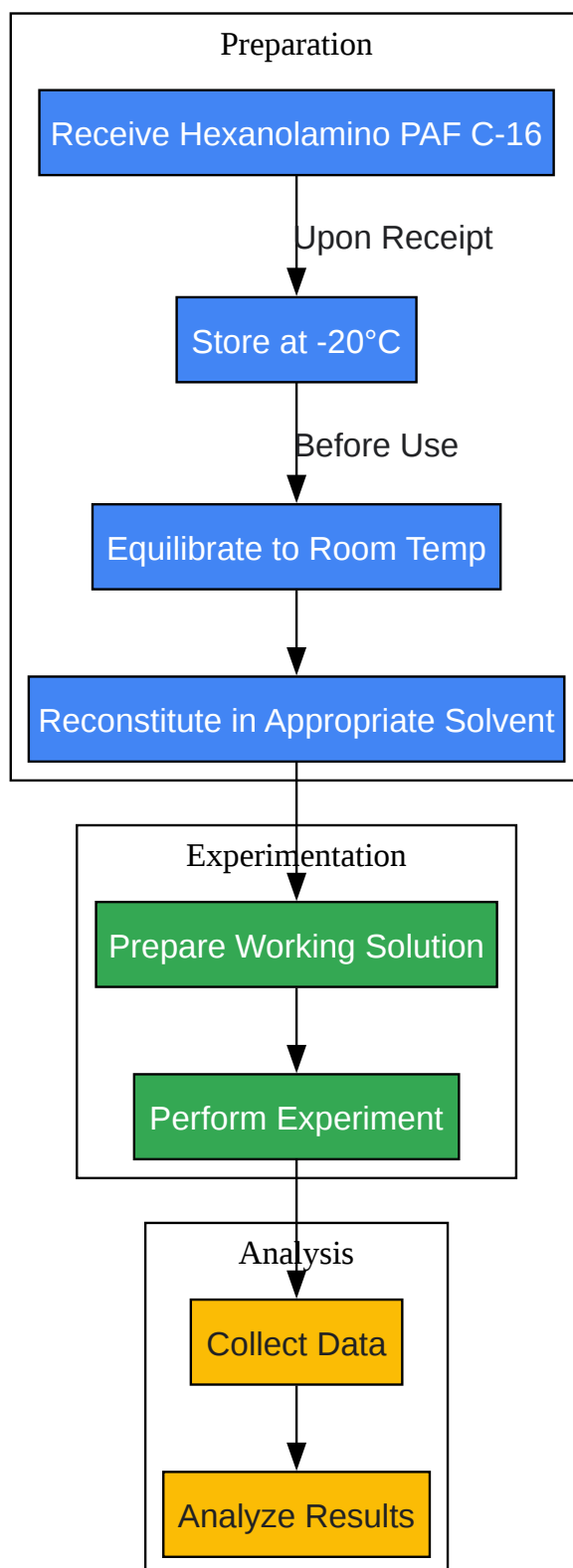
- Possible Cause: Use of an inappropriate solvent or incorrect solvent volume.
- Troubleshooting Steps:
 - Refer to the solubility table to select the most appropriate solvent for your desired concentration.
 - Ensure you are using a sufficient volume of the solvent to fully dissolve the compound.
 - Gentle vortexing or sonication may aid in dissolution, but be cautious to avoid degradation, especially with sensitive compounds.

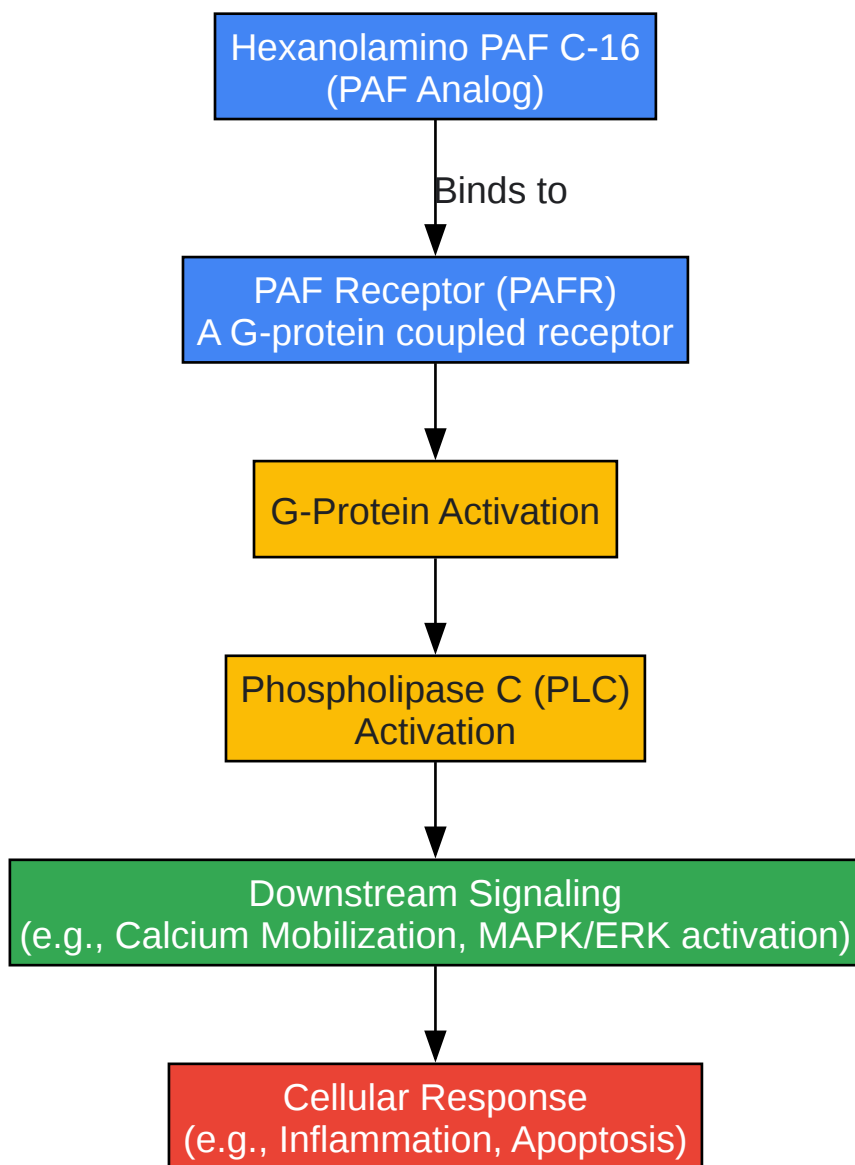
Experimental Protocols

Protocol for Reconstitution of **Hexanolamino PAF C-16**

- Allow the vial of lyophilized **Hexanolamino PAF C-16** to equilibrate to room temperature before opening.
- Carefully open the vial in a clean, controlled environment.
- Add the desired volume of a suitable solvent (e.g., Ethanol for a higher concentration stock solution) directly to the vial.
- Cap the vial tightly and vortex gently until the powder is completely dissolved.
- For immediate use, dilute the stock solution to the final working concentration with the appropriate experimental buffer.
- For short-term storage of stock solutions, it is advisable to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. While specific data for **Hexanolamino PAF C-16** is not available, ethanol stock solutions of the related compound, PAF C-16, are stable for up to 3 months at -70°C.

Visualizations





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References

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